

Validating HDAC6 Target Engagement of ACY-775 In Vivo: A Comparative Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **ACY-775**'s in vivo performance against other selective Histone Deacetylase 6 (HDAC6) inhibitors, supported by experimental data. We delve into the methodologies of key experiments for validating target engagement and present the data in a clear, comparative format to inform your research and development endeavors.

Executive Summary

ACY-775 is a potent and selective HDAC6 inhibitor that demonstrates significant brain bioavailability and in vivo target engagement. Its mechanism of action involves the inhibition of HDAC6, a cytosolic enzyme primarily responsible for the deacetylation of α -tubulin. Inhibition of HDAC6 by **ACY-775** leads to an increase in acetylated α -tubulin, a key pharmacodynamic biomarker for target engagement. This guide compares **ACY-775** with its close analog, ACY-738, and the commonly used but poorly brain-penetrant HDAC6 inhibitor, tubastatin A, to highlight its efficacy and utility in in vivo central nervous system (CNS) studies.

Data Presentation In Vitro Potency and Selectivity of HDAC6 Inhibitors



Compound	HDAC6 IC50 (nM)	HDAC1 IC50 (nM)	HDAC2 IC50 (nM)	HDAC3 IC50 (nM)	Selectivity over Class I HDACs
ACY-775	7.5	2123	2570	11223	~700-fold
ACY-738	1.7	-	-	-	~100-fold
Tubastatin A	18	-	-	-	~200-fold

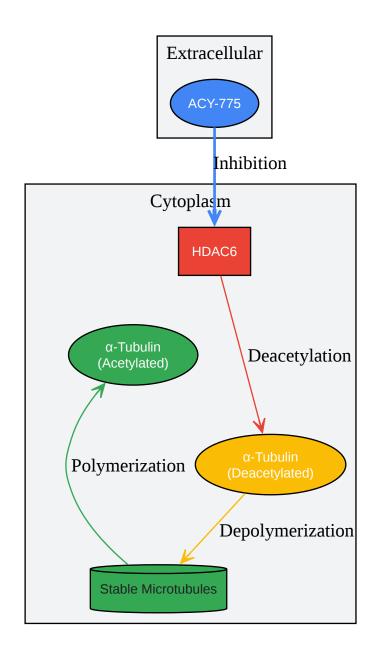
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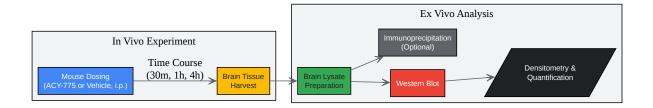
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Compound	Dose (mg/kg, i.p.)	Peak Plasma Concentration (ng/mL)	Brain/Plasma Ratio (AUC)	Effect on Brain Acetylated α- tubulin
ACY-775	50	1359 (at 30 min)	>1	Significant increase at 30 min, 1h, and 4h
ACY-738	5	515 (at 30 min)	>1	Significant increase at 30 min, 1h, and 4h
Tubastatin A	10	-	Limited CNS bioavailability	No significant change

Mandatory Visualization







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